

# Application Notes and Protocols: Preparation of GSK3117391 Stock Solution

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## Compound of Interest

Compound Name: GSK3117391

Cat. No.: B607823

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## Introduction

**GSK3117391** is a potent histone deacetylase (HDAC) inhibitor.<sup>[1][2]</sup> For accurate and reproducible results in experimental settings, the correct preparation of a stable stock solution is critical. These application notes provide a detailed protocol for the preparation, storage, and handling of **GSK3117391** stock solutions for research use.

## Physicochemical and Solubility Data

A summary of the key properties of **GSK3117391** is provided below. This data is essential for calculating the required mass for stock solution preparation and understanding its solubility characteristics.

Property	Value	Source(s)
Molecular Weight	403.52 g/mol	[1][2]
CAS Number	1018673-42-1	[1][2]
Appearance	Solid, Light yellow to khaki powder	[1]
Formula	C <sub>22</sub> H <sub>33</sub> N <sub>3</sub> O <sub>4</sub>	[1][2]
In Vitro Solubility	DMSO: 50 mg/mL (123.91 mM)[1] or 81 mg/mL (200.73 mM)[2]Note: Use of fresh, non-hygroscopic DMSO is critical. Ultrasonic assistance may be required.[1][2]	[1][2]
Ethanol: 15 mg/mL	[2]	
Water: Insoluble	[2]	

## Experimental Protocol: Preparation of a 10 mM DMSO Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **GSK3117391** in Dimethyl Sulfoxide (DMSO).

Materials and Equipment:

- **GSK3117391** powder
- Anhydrous/low-moisture Dimethyl Sulfoxide (DMSO), newly opened
- Analytical balance
- Spatula
- Appropriate glass vial (e.g., amber glass vial)

- Micropipettes
- Sterile, nuclease-free microcentrifuge tubes for aliquots
- Vortex mixer
- Ultrasonic water bath
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Workflow Diagram:

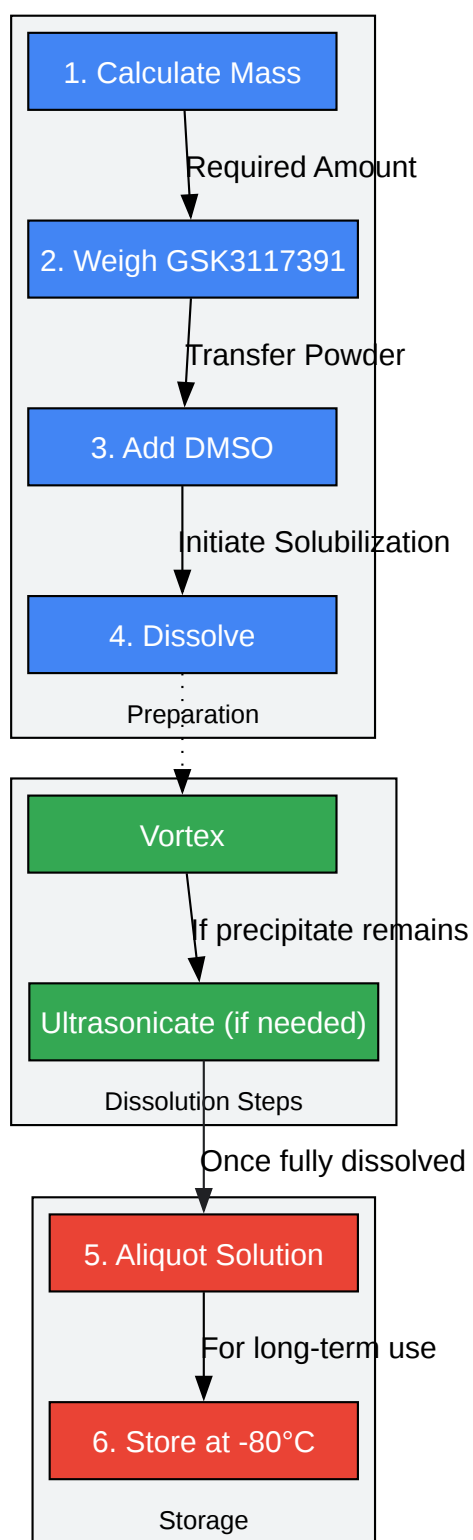


Diagram 1: GSK3117391 Stock Solution Workflow

[Click to download full resolution via product page](#)Caption: Workflow for preparing **GSK3117391** stock solution.

#### Procedure:

- Calculate the Required Mass:
  - Use the following formula to determine the mass of **GSK3117391** needed:  $\text{Mass (mg)} = [\text{Desired Concentration (mM)}] \times [\text{Final Volume (mL)}] \times [\text{Molecular Weight (g/mol)}] / 1000$
  - Example Calculation for 1 mL of a 10 mM stock solution:  $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 403.52 \text{ g/mol} / 1000 = 4.0352 \text{ mg}$
- Weighing the Compound:
  - Tare the analytical balance with a suitable weigh boat or microfuge tube.
  - Carefully weigh out the calculated mass (e.g., 4.0352 mg) of **GSK3117391** powder and transfer it to a sterile glass vial.
- Adding the Solvent:
  - Using a micropipette, add the calculated volume of fresh, anhydrous DMSO to the vial containing the **GSK3117391** powder. It is crucial to use newly opened DMSO as it is hygroscopic, and absorbed moisture can significantly reduce the solubility of the compound.[\[1\]](#)[\[2\]](#)
- Dissolution:
  - Tightly cap the vial and vortex the mixture thoroughly for 1-2 minutes.
  - Visually inspect the solution for any undissolved particles.
  - If precipitation or cloudiness persists, place the vial in an ultrasonic water bath and sonicate until the solution is clear.[\[1\]](#) Heating may also be used to aid dissolution.[\[1\]](#)
- Aliquoting and Storage:
  - Once the **GSK3117391** is completely dissolved, dispense the stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes.

- Aliquoting is critical to prevent product degradation from repeated freeze-thaw cycles.[1]

## Storage and Stability

Proper storage is essential to maintain the activity of the **GSK3117391** inhibitor.

Form	Storage Temperature	Shelf Life	Source(s)
Powder	-20°C	3 years	[1][2]
4°C	2 years	[1]	
In Solvent (e.g., DMSO)	-80°C	1 to 2 years	[1][2]
-20°C	1 year[1] or 1 month[2]	[1][2]	

Note: For maximum stability of the stock solution, storage at -80°C is highly recommended.[1]  
[2]

## Safety Precautions

- **GSK3117391** is for research use only.
- Always wear appropriate Personal Protective Equipment (PPE), including a lab coat, safety glasses, and chemical-resistant gloves, when handling the compound and its solutions.
- Handle the powder in a well-ventilated area or a chemical fume hood to avoid inhalation.
- Consult the Safety Data Sheet (SDS) for comprehensive safety and handling information.

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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. selleckchem.com [selleckchem.com]
- To cite this document: BenchChem. [Application Notes and Protocols: Preparation of GSK3117391 Stock Solution]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b607823#how-to-prepare-gsk3117391-stock-solution]

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